

5-Chloro-3-fluoro-N-methylpyridin-2-amine molecular weight

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Compound of Interest

Compound Name: 5-Chloro-3-fluoro-N-methylpyridin-2-amine

Cat. No.: B1366528

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An In-Depth Technical Guide to the Molecular Weight of **5-Chloro-3-fluoro-N-methylpyridin-2-amine**

This guide provides a detailed overview of the molecular weight of **5-Chloro-3-fluoro-N-methylpyridin-2-amine**, a compound of interest for researchers, scientists, and professionals in the field of drug development.

Molecular Composition and Weight

The molecular formula for **5-Chloro-3-fluoro-N-methylpyridin-2-amine** is $C_6H_6ClFN_2$.^{[1][2]}

The molecular weight is a critical parameter for a wide range of applications, from reaction stoichiometry to the interpretation of analytical data. The calculated molecular weight, based on the atomic masses of its constituent elements, is approximately 160.58 g/mol.^[1]

Data Presentation: Atomic Composition and Molecular Weight Contribution

The following table details the contribution of each element to the overall molecular weight of the compound.

Element	Symbol	Count	Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	6	12.011	72.066
Hydrogen	H	6	1.008	6.048
Chlorine	Cl	1	35.45	35.45
Fluorine	F	1	18.998	18.998
Nitrogen	N	2	14.007	28.014
Total	160.576			

Note: Atomic weights are based on IUPAC standard atomic weights and may vary slightly based on isotopic abundance.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Determination of Molecular Weight

While the theoretical molecular weight provides a precise value, experimental verification is essential for confirming the identity and purity of a synthesized compound. Mass spectrometry is the primary technique employed for this purpose.

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

Objective: To experimentally determine the molecular weight of **5-Chloro-3-fluoro-N-methylpyridin-2-amine**.

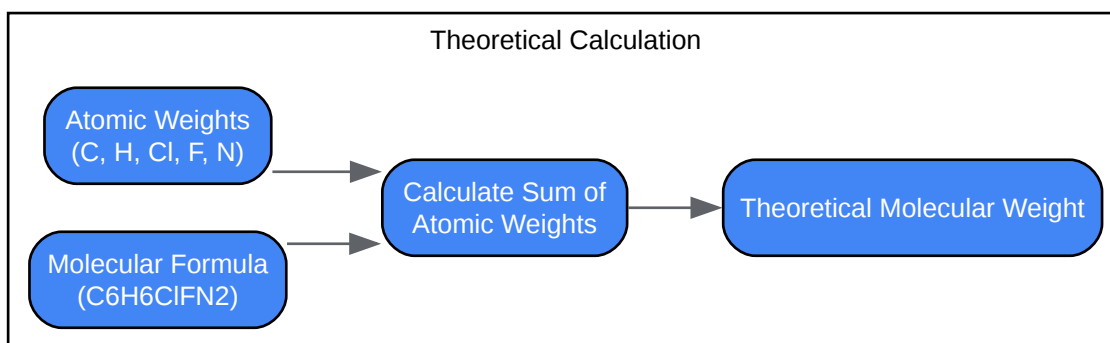
Methodology:

- Sample Preparation:
 - Dissolve a small quantity (typically <1 mg) of the synthesized **5-Chloro-3-fluoro-N-methylpyridin-2-amine** in a suitable volatile solvent (e.g., methanol, acetonitrile) to a final concentration of approximately 1 µg/mL.

- Ensure the sample is fully dissolved to prevent clogging of the instrument's sample introduction system.
- Instrumentation:
 - A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF), Orbitrap) is preferred for accurate mass determination.
 - Electrospray ionization (ESI) is a common ionization technique for this type of molecule.
- Mass Spectrometry Analysis:
 - Infusion: The prepared sample solution is introduced into the mass spectrometer's ion source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
 - Ionization: In the ESI source, a high voltage is applied to the sample solution, causing it to form a fine spray of charged droplets. As the solvent evaporates, the analyte molecules become charged, typically forming protonated molecules $[\text{M}+\text{H}]^+$ in positive ion mode.
 - Mass Analysis: The generated ions are then guided into the mass analyzer, which separates them based on their mass-to-charge ratio (m/z).
 - Detection: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z .
- Data Analysis:
 - The mass spectrum will show a peak corresponding to the protonated molecule $[\text{M}+\text{H}]^+$.
 - The m/z value of this peak is recorded. To determine the molecular weight (M) of the neutral molecule, subtract the mass of a proton (approximately 1.007 amu) from the observed m/z value.
 - The presence of chlorine will result in a characteristic isotopic pattern, with a peak for the ^{35}Cl isotope and a smaller peak (approximately one-third the intensity) at $M+2$ for the ^{37}Cl isotope, further confirming the compound's identity.

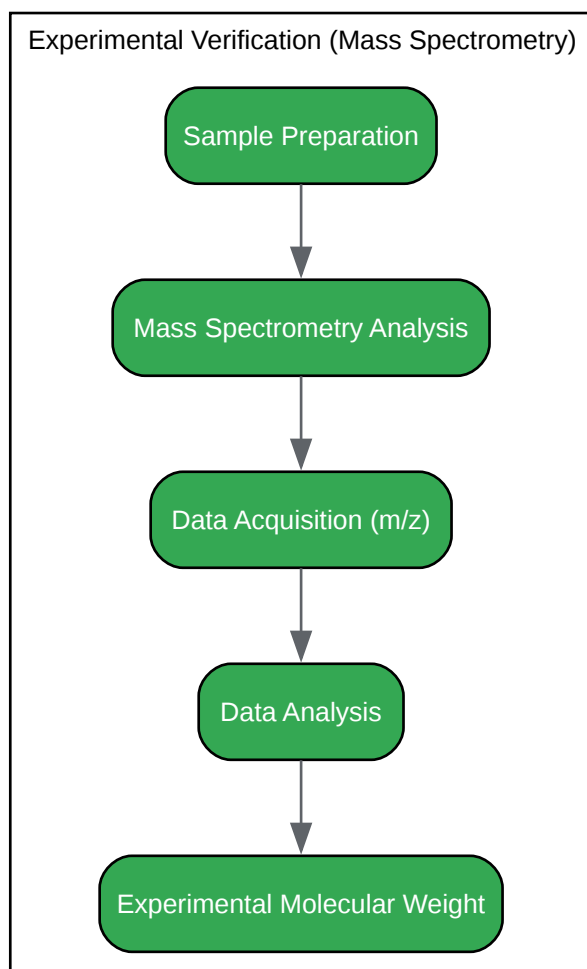
Workflow and Pathway Visualization

The following diagrams illustrate the logical workflow for the determination of the molecular weight of **5-Chloro-3-fluoro-N-methylpyridin-2-amine**.



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Caption: Theoretical Molecular Weight Calculation Workflow.



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Caption: Experimental Molecular Weight Determination Workflow.

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